Advanced Protocol: Cryogenic Trapping and Vacuum Transfer of CS Gas

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Carbon-13C disulfide*
CAS No.:	*30860-31-2*
Cat. No.:	*B1366805*

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Part 1: Abstract & Core Directive

Carbon-13 labeled Carbon Disulfide (

CS

) is a critical, high-value electrophilic reagent used in the synthesis of labeled heterocycles, dithiocarbamates, and pharmacophores for ADCs (Antibody-Drug Conjugates). Due to its extreme volatility (bp 46 °C), neurotoxicity, and ultra-low autoignition temperature (100 °C), handling

CS

requires rigorous adherence to vacuum line protocols.

This guide provides a definitive methodology for trapping

CS

gas. "Trapping" in this context refers to two distinct operational requirements:

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- Quantitative Vacuum Transfer: Moving the reagent from a storage ampoule to a reaction vessel with >99% efficiency (Zero-Loss).
- Exhaust Scavenging: Capturing unreacted gas from a flow stream to prevent environmental release or pump damage.

Part 2: Safety & Physical Properties (E-E-A-T)

Critical Hazards[1]

- Neurotoxicity: CS

  attacks the nervous system. Chronic exposure can cause peripheral neuropathy and psychiatric effects. All work must be performed in a functioning fume hood.

- Flammability: CS

  has an exceptionally low autoignition temperature (~100 °C). It can be ignited by a hot steam pipe or a standard light bulb. Use only explosion-proof heating mantles or oil baths. No open flames.

- Volatility: With a vapor pressure of ~300 mmHg at 20 °C, CS

  rapidly vaporizes.

Physical Constants for Trapping

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Property	Value	Implication for Trapping
Boiling Point	46.2 °C	Easily vaporized for gas-phase transfer.
Melting Point	-111.6 °C	Liquid Nitrogen (-196 °C) is required to freeze it solid. Dry ice/acetone (-78 °C) leaves it as a liquid with non-negligible vapor pressure.
Vapor Pressure (-78 °C)	~1-2 mmHg	Dry ice traps will NOT quantitatively trap CS under high vacuum; significant loss will occur.
Solubility	Lipophilic	Incompatible with rubber/latex. Use Viton® or PTFE seals.

Part 3: Experimental Protocols

Protocol A: Quantitative Cryogenic Vacuum Transfer (The "Zero-Loss" Method)

Use this method to transfer

CS

from a storage bulb into a reaction vessel.

1. Equipment Setup

- High-Vacuum Manifold (Schlenk Line): < 0.1 mmHg capability.
- Traps: Liquid Nitrogen (LN2) Dewar.
- Reaction Vessel: Young's tap Schlenk flask or heavy-wall bomb, flame-dried.

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- Connections: Glass or PTFE tubing only. Do not use Tygon (CS

  permeates it).

2. The Transfer Workflow

Step 1: System Preparation

- Connect the

  CS

  source ampoule and the receiving Reaction Flask (RF) to the vacuum manifold.
- Evacuate the manifold and the RF to < 0.05 mmHg. Flame dry the RF if necessary (allow to cool completely before introducing CS

).
- Leak Test: Close the manifold to the pump. Ensure pressure remains stable for 5 minutes. Trustworthiness Check: If pressure rises, do not proceed. CS

  will escape.

Step 2: Cryogenic Trapping (The "Push-Pull")

- Submerge the Reaction Flask (RF) in a Liquid Nitrogen (LN2) bath (-196 °C).
- Close the vacuum valve to the pump (Static Vacuum).
- Slowly open the valve on the

  CS

  source ampoule.
  - Mechanism:[1][2][3][4][5] The temperature differential (RT vs. -196 °C) creates a cryopump effect. The

    CS

vapor will rapidly migrate to the coldest point (the RF) and desublime (freeze) onto the walls.

- Monitor the source ampoule. If it cools down due to rapid evaporation, warm it gently with a gloved hand (body heat is sufficient) to maintain vapor pressure.

Step 3: Verification & Isolation

- Allow transfer to continue until the source is empty or the desired mass is transferred (measured by volume loss in a graduated source or by weight difference).
- Close the valve on the RF.
- Close the valve on the source.
- Critical Safety Step: Before removing the RF from the vacuum line, ensure the stopcock is tightly closed.
- Remove the LN2 bath from the RF and allow the

  CS

  to thaw into a liquid behind a blast shield.

Protocol B: Scavenging/Neutralization Trap (The "Safety" Method)

Use this method to trap excess

CS

evolving from a flow reaction.

Chemistry: CS

is oxidized by hypochlorite (bleach) to sulfate and carbonate, neutralizing the toxicity and smell.

Setup:

- Reaction Outlet

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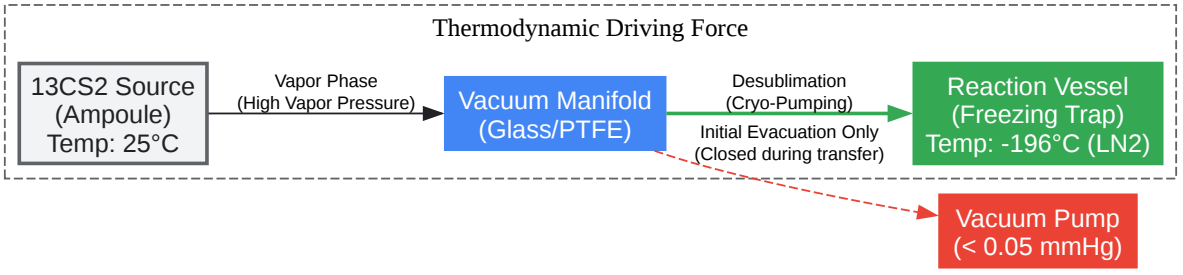
Cold Trap 1 (Dry Ice/Acetone, -78 °C): Condenses organic solvents but allows some CS through.

- Cold Trap 2 (Liquid Nitrogen, -196 °C): Freezes remaining CS .
- Bubbler Scrubber: The final exit gas bubbles through a solution of 25% Bleach (NaOCl) + 10% NaOH.

Part 4: Visualization (Graphviz)

Diagram 1: Cryogenic Vacuum Transfer Manifold

This diagram illustrates the "Zero-Loss" transfer setup, highlighting the temperature gradients required for success.

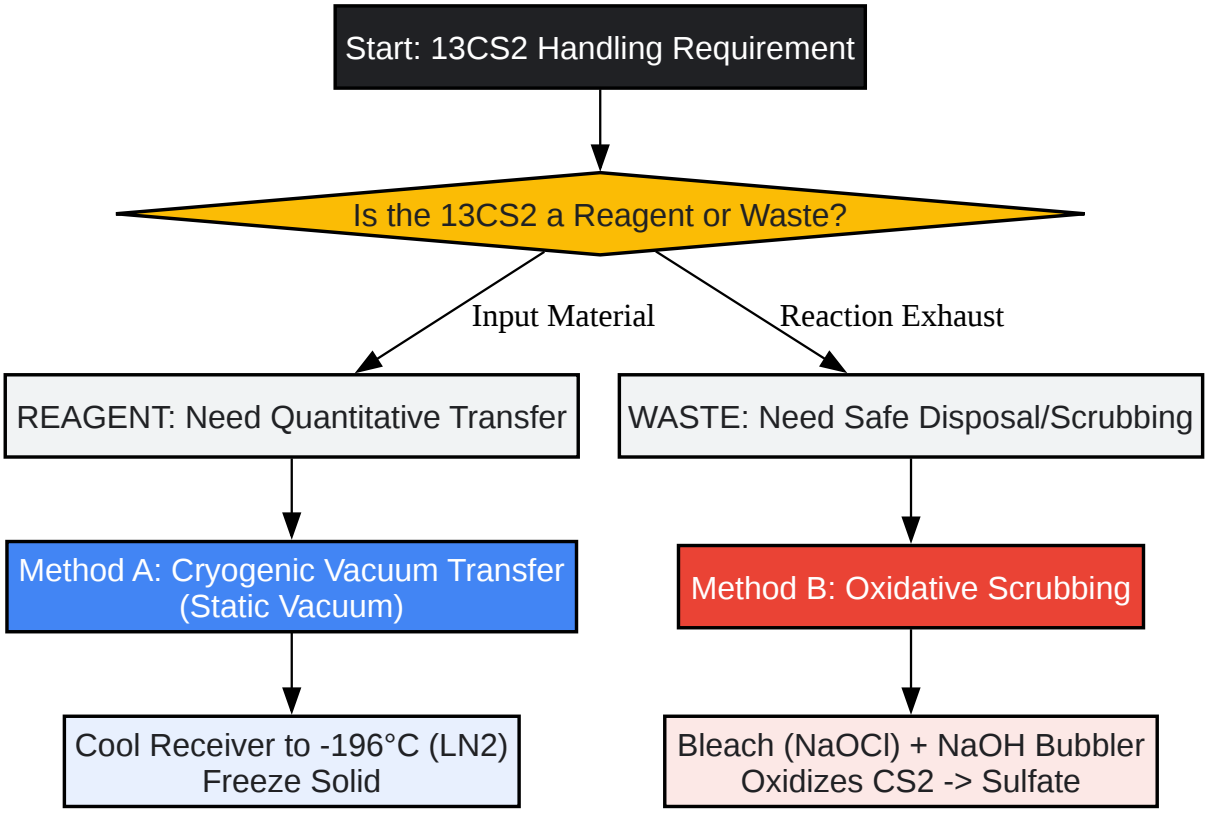


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Caption: Figure 1. Static vacuum transfer setup. The temperature gradient (ΔT = 221°C) drives quantitative mass transport from Source to Receiver.

Diagram 2: Decision Matrix for Trapping Strategy

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Caption: Figure 2. Operational decision tree for selecting the appropriate trapping protocol based on experimental goals.

Part 5: Troubleshooting & Optimization

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Issue	Diagnosis	Corrective Action
Low Transfer Rate	Source is too cold.	As CS evaporates, the source cools (evaporative cooling), lowering vapor pressure. Warm the source ampoule with your hand or a tepid water bath (max 30°C).
Incomplete Trapping	Receiver not cold enough.	Ensure you are using Liquid Nitrogen (-196°C), not Dry Ice (-78°C). CS has significant vapor pressure at -78°C under high vacuum.
Blue Liquid in Trap	DANGER: Oxygen Condensation.	If the vacuum line leaks while the trap is in LN2, atmospheric oxygen can condense (bp -183°C). Liquid O + Organic (CS) = Explosive. Stop immediately, drop the sash, and allow to warm slowly behind a blast shield.
Smell of Sulfur	Leak or Saturation.	Check all joints. If using a bleach scrubber, the solution may be spent. Add fresh bleach/NaOH immediately.

Part 6: References

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